

Personal protective equipment for handling 2,5,6-Trichloronicotinamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,5,6-Trichloronicotinamide**

Cat. No.: **B595532**

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Essential Safety and Handling Guide for 2,5,6-Trichloronicotinamide

This guide provides critical safety and logistical information for the handling and disposal of **2,5,6-Trichloronicotinamide**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on identified hazards and best practices for handling chlorinated organic compounds to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key properties of **2,5,6-Trichloronicotinamide** is provided below.

Property	Value
CAS Number	142266-62-4[1][2]
Molecular Formula	C ₆ H ₃ Cl ₃ N ₂ O[1][3]
Molecular Weight	225.46 g/mol [1]
Storage Temperature	2-8°C, under inert gas (e.g., Nitrogen or Argon) [4][5]

Hazard Identification and Personal Protective Equipment (PPE)

2,5,6-Trichloronicotinamide is classified with the following hazard statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses & Face Shield	Safety glasses with side shields or goggles are mandatory. A face shield should be worn when there is a risk of splashing. [6]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for handling. [7] Always inspect gloves for damage before use and replace them immediately if contaminated. [6]
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned. [6]
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are required. [6]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling dust. [7]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety.

Experimental Protocol: Safe Handling

- Preparation:
 - Ensure the work area, particularly the chemical fume hood, is clean and operational.
 - Verify that an emergency eyewash station and safety shower are accessible.

- Inspect all PPE for integrity before use.
- Handling:
 - Measure and handle the compound in a chemical fume hood to minimize inhalation exposure.[\[7\]](#)
 - Avoid direct contact with skin and eyes by consistently wearing the prescribed PPE.
 - Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[6\]](#)
 - Decontaminate all work surfaces and equipment used during the experiment.
 - Properly remove and dispose of contaminated PPE as hazardous waste.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[8\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water. If skin irritation occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
- If Swallowed: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

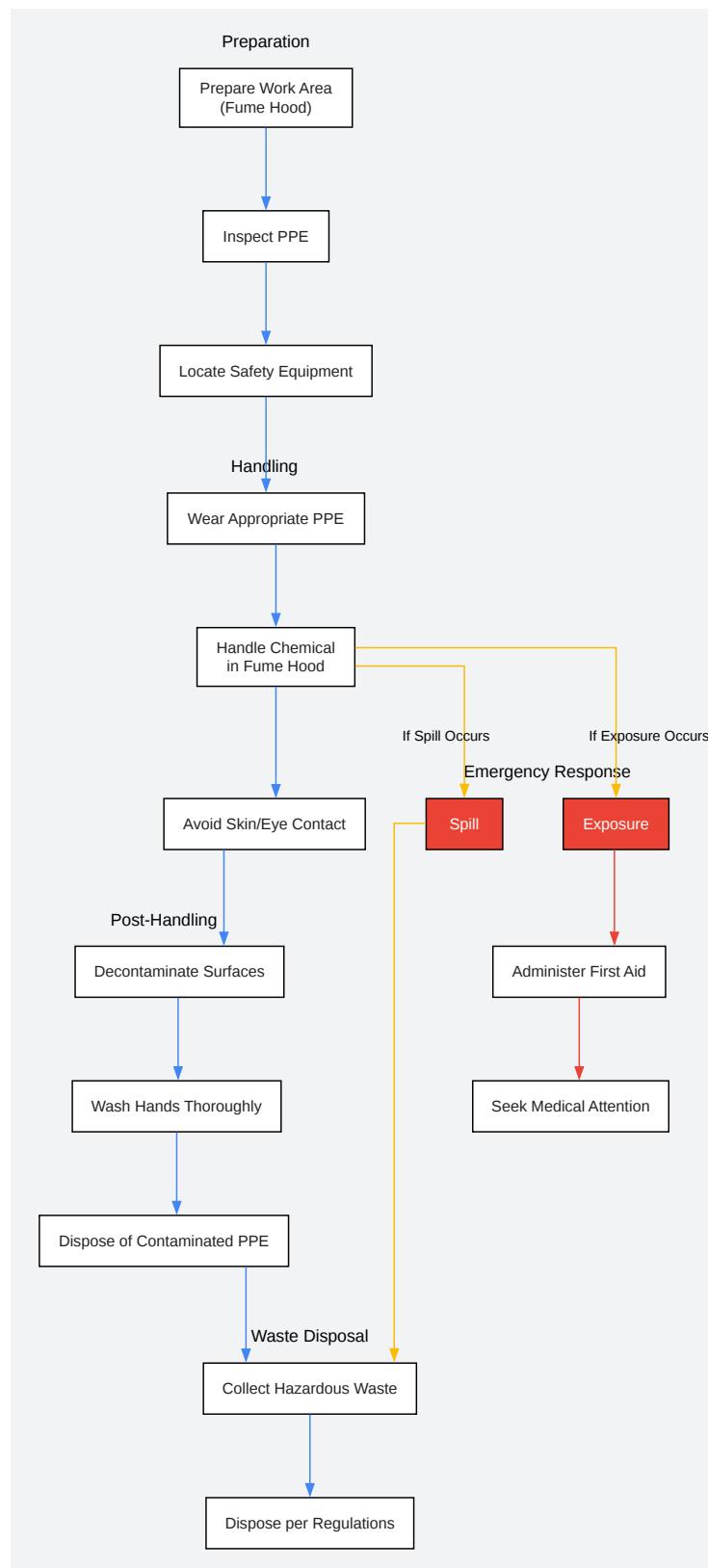
All waste materials, including the chemical itself and any contaminated items (e.g., gloves, absorbent materials), must be treated as hazardous waste.

- Waste Collection: Collect waste in designated, clearly labeled, and sealed containers.

- Disposal: Dispose of chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not pour down the drain.[9]

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,5,6-Trichloronicotinamide**.

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Caption: Workflow for safe handling and disposal of **2,5,6-Trichloronicotinamide**.

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